

Personal protective equipment for handling 3-Methyl-2-thiophenecarboxaldehyde

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Compound of Interest

Compound Name: 3-Methyl-2-thiophenecarboxaldehyde

Cat. No.: B051414

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Essential Safety and Handling Guide for 3-Methyl-2-thiophenecarboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Methyl-2-thiophenecarboxaldehyde** (CAS No. 5834-16-2). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Hazard Information

3-Methyl-2-thiophenecarboxaldehyde is a combustible liquid that can cause significant irritation to the skin, eyes, and respiratory system.^[1] It is imperative to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Hazard Identification and Classification:

Hazard Statement	GHS Classification
H227: Combustible liquid	Flammable liquids (Category 4)
H315: Causes skin irritation	Skin corrosion/irritation (Category 2)[1]
H319: Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)[1]
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation[1]

Key Physical and Chemical Properties:

Property	Value
Molecular Formula	C ₆ H ₆ OS
Molecular Weight	126.18 g/mol [1]
Appearance	Light yellow to yellow to orange clear liquid
Boiling Point	113 °C at 24 mmHg
Flash Point	82 °C (179.6 °F) - closed cup[2]
Density	1.17 g/mL at 25 °C[2]
Solubility in Water	Insoluble

Operational Plan: Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **3-Methyl-2-thiophenecarboxaldehyde**:

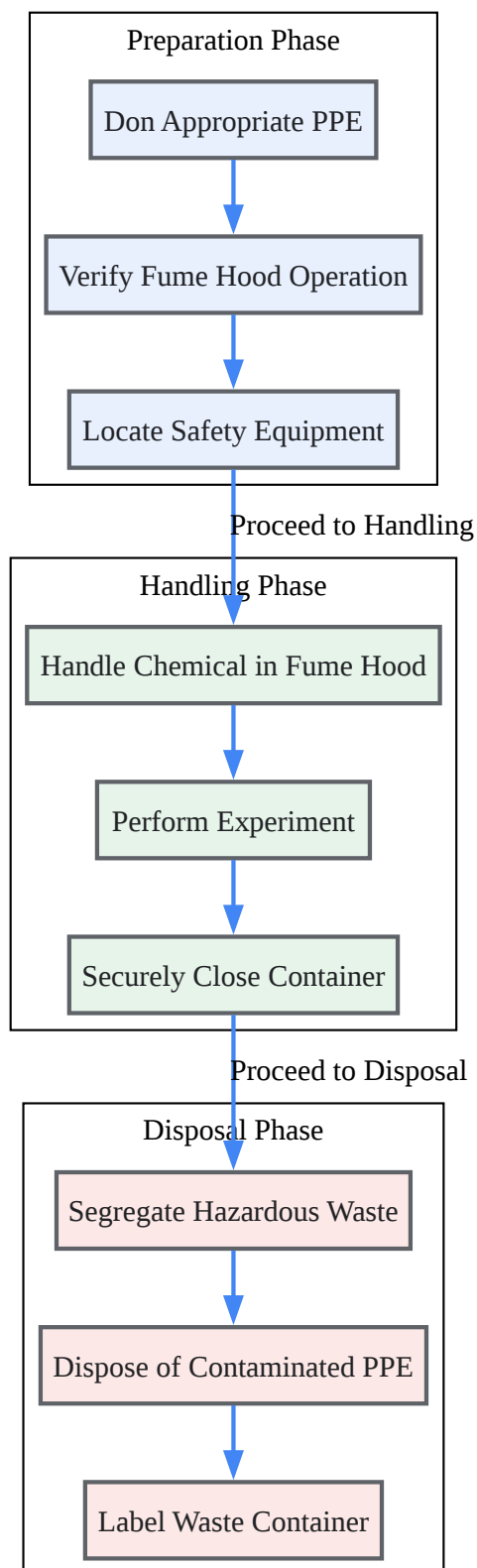
PPE Category	Specification
Eye Protection	Chemical safety goggles or faceshield.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Respiratory Protection	A dust mask type N95 (US) or a multi-purpose combination respirator cartridge is recommended.[2] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[3]
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes. Wear appropriate protective clothing to prevent skin exposure.[3]

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.[3][4]
 - Work in a well-ventilated area, preferably within a chemical fume hood.[3][4]
 - Keep away from heat, sparks, open flames, and hot surfaces.[4][5]
- Handling:
 - Avoid direct contact with skin and eyes.[3][6]
 - Avoid inhalation of vapor or mist.[3]
 - Use spark-proof tools and explosion-proof equipment.[3]
- Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[4][5][7]
- Keep the container tightly closed.[3][4]
- This chemical is air-sensitive; consider storing under an inert gas like nitrogen.[5][8]

Experimental Workflow



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Caption: Workflow for handling **3-Methyl-2-thiophenecarboxaldehyde**.

Disposal Plan

Proper disposal of **3-Methyl-2-thiophenecarboxaldehyde** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Spill Cleanup Protocol

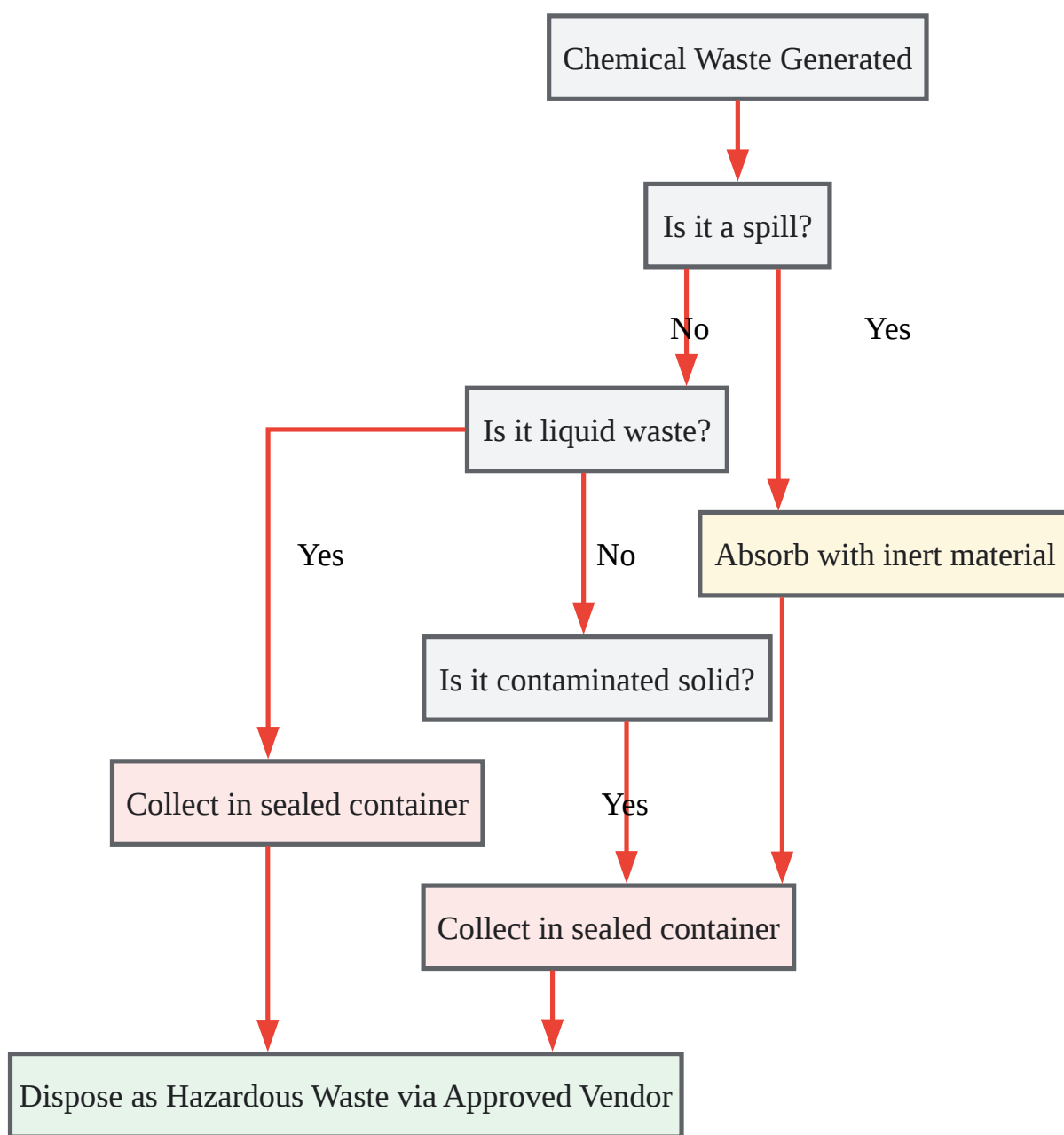
In the event of a spill:

- **Evacuate and Ventilate:** Immediately evacuate the area and ensure adequate ventilation.
- **Remove Ignition Sources:** Eliminate all sources of ignition (e.g., open flames, sparks).^{[3][4]}
- **Contain Spill:** Use a non-combustible absorbent material like sand, earth, or vermiculite to absorb the spill.^{[3][4]}
- **Collect Waste:** Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.^[3]
- **Decontaminate:** Clean the spill area thoroughly with soap and water.

Waste Disposal

- **Chemical Waste:** Dispose of **3-Methyl-2-thiophenecarboxaldehyde** as hazardous waste through an approved waste disposal plant.^{[4][5][9]} Do not empty into drains.^{[7][9]}
- **Contaminated Materials:** All contaminated materials, including absorbent materials, personal protective equipment (PPE), and empty containers, should be collected and disposed of as hazardous waste.^[9]
- **Regulatory Compliance:** Consult local, state, and federal regulations for hazardous waste disposal to ensure full compliance.

Disposal Decision Tree



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Caption: Decision tree for the disposal of **3-Methyl-2-thiophenecarboxaldehyde** waste.

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